

BMS-986115 degradation and storage conditions

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Compound of Interest

Compound Name: BMS-986115

Cat. No.: B606283

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Technical Support Center: BMS-986115

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **BMS-986115**. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

Troubleshooting Guide

This guide addresses specific issues that may arise during the handling and use of **BMS-986115**.

| Issue | Possible Cause | Recommended Action |
|-------------------------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Unexpected or inconsistent experimental results | Compound degradation due to improper storage. | Verify that the compound has been stored according to the recommended conditions. For solid powder, long-term storage should be at -20°C and short-term at 0-4°C.[1] Stock solutions should be stored at -20°C or -80°C.[2][3] |
| Repeated freeze-thaw cycles of stock solutions. | Aliquot stock solutions into single-use volumes to avoid multiple freeze-thaw cycles. | |
| Inaccurate solution concentration. | Ensure the compound was fully dissolved. BMS-986115 is soluble in DMSO.[1] For in vivo studies, specific formulation protocols should be followed.[2] | |
| Difficulty dissolving the compound | Use of an inappropriate solvent. | BMS-986115 is soluble in DMSO, but not in water.[1] |
| Low-quality solvent. | Use high-purity, anhydrous DMSO for preparing stock solutions. | |
| Precipitation of the compound in aqueous media | Low solubility in aqueous solutions. | When diluting a DMSO stock solution into aqueous buffers, do so dropwise while vortexing to minimize precipitation. For in vivo applications, consider using co-solvents like PEG300, Tween-80, or SBE-β-CD as described in formulation protocols.[2] |

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **BMS-986115**?

A1: For long-term storage, solid **BMS-986115** should be kept in a dry, dark environment at -20°C for months to years.^[1] For short-term storage, 0-4°C is suitable for days to weeks.^[1]

Q2: How should I store stock solutions of **BMS-986115**?

A2: Stock solutions of **BMS-986115** should be stored as aliquots in tightly sealed vials.^[4] Storage at -80°C is recommended for up to 6 months.^{[2][3]} Storage at -20°C is viable for up to one month.^{[2][4]}

Q3: What is the shelf life of **BMS-986115**?

A3: When stored properly as a solid, **BMS-986115** has a shelf life of over two years.^[1] Stock solutions are generally stable for up to one month at -20°C and up to six months at -80°C.^{[2][3]}^[4]

Q4: In which solvents is **BMS-986115** soluble?

A4: **BMS-986115** is soluble in DMSO but not in water.^[1] A 10 mM solution can be prepared in DMSO.^[3]

Q5: Are there any specific handling instructions I should follow before using **BMS-986115**?

A5: Yes, before opening the vial, it is recommended to allow the product to equilibrate to room temperature for at least one hour.^[4]

Storage Conditions Summary

| Form | Storage Temperature | Duration | Reference |
|------------------------|----------------------------|-----------------------------|-----------|
| Solid Powder | -20°C | Long-term (months to years) | [1][3] |
| 4°C | Short-term (days to weeks) | [1][3] | |
| Stock Solution in DMSO | -80°C | Up to 6 months | [2][3] |
| -20°C | Up to 1 month | [2][4] | |

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

- Allow the vial of solid **BMS-986115** to equilibrate to room temperature for at least one hour. [4]
- Weigh the required amount of **BMS-986115** powder.
- Add the appropriate volume of anhydrous DMSO to achieve a 10 mM concentration.
- Vortex the solution until the compound is completely dissolved.
- Aliquot the stock solution into single-use vials and store at -20°C or -80°C.

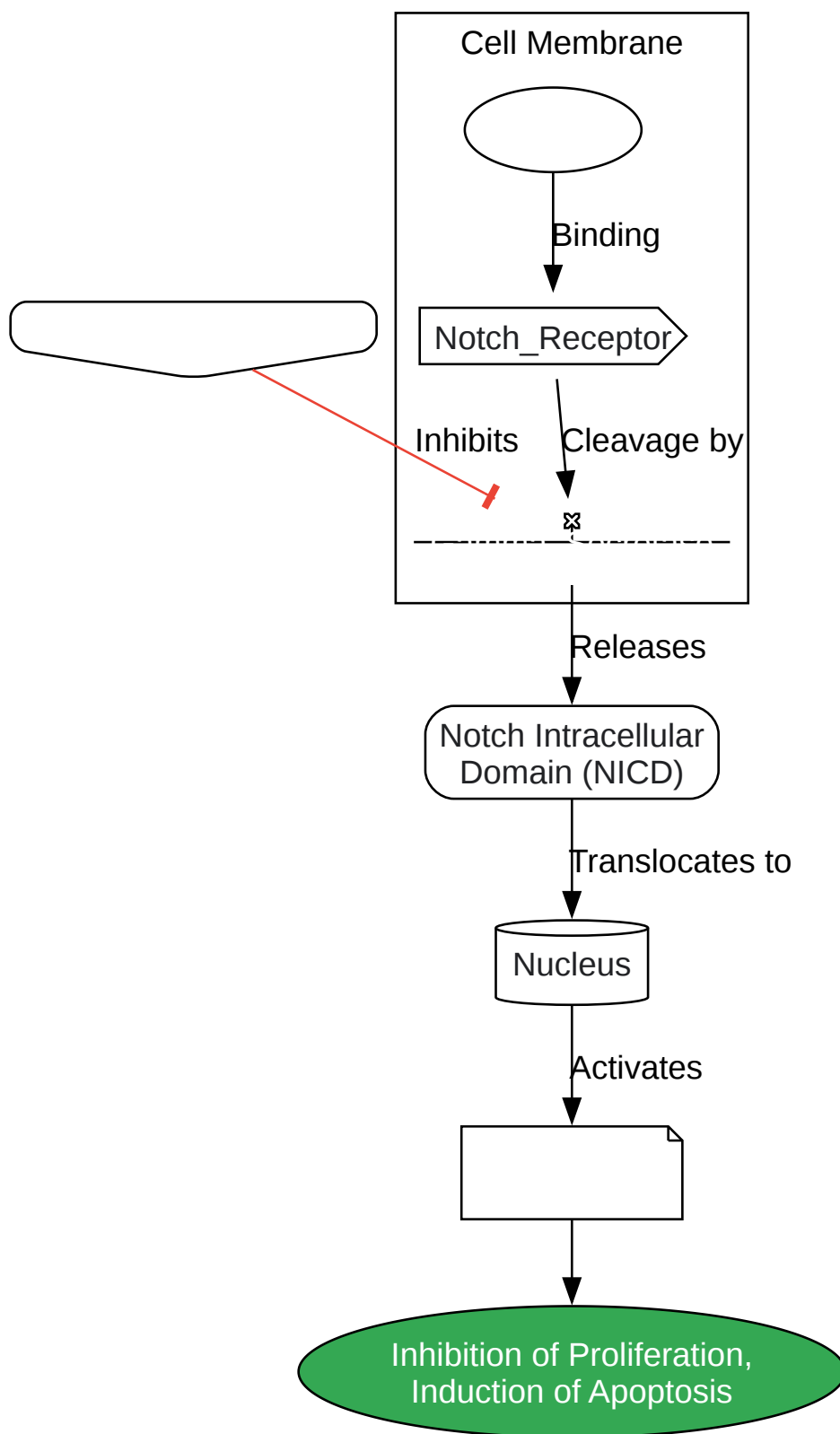
In Vivo Formulation (Example for a 1.31 mg/mL clear solution)[2]

- Prepare a 13.1 mg/mL stock solution of **BMS-986115** in DMSO.
- To prepare a 1 mL working solution, take 100 µL of the DMSO stock solution and add it to 400 µL of PEG300. Mix evenly.
- Add 50 µL of Tween-80 and mix evenly.
- Add 450 µL of saline to adjust the final volume to 1 mL.

In Vivo Formulation (Example for a 1.31 mg/mL suspension)[[2](#)]

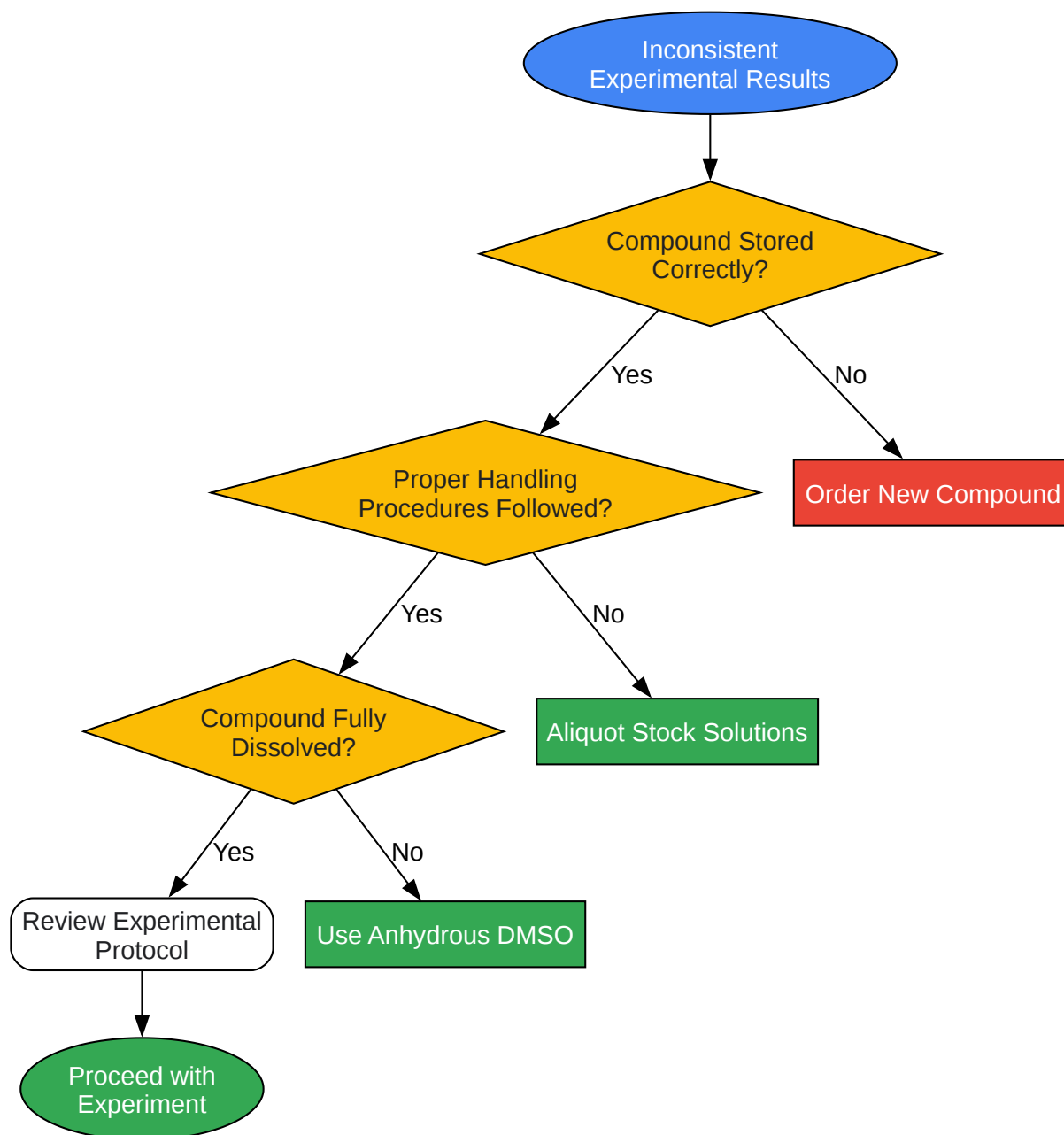
- Prepare a 13.1 mg/mL stock solution of **BMS-986115** in DMSO.
- To prepare a 1 mL working solution, add 100 μ L of the DMSO stock solution to 900 μ L of 20% SBE- β -CD in saline. Mix evenly.

Visualizations



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Caption: **BMS-986115** inhibits the Notch signaling pathway.



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Caption: Troubleshooting workflow for **BMS-986115** experiments.

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